

Detecting N-nitroso-moxifloxacin: A Comparative Guide to Limits of Detection and Quantification

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Compound of Interest

Compound Name: *N-nitroso-moxifloxacin*

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This guide provides a comparative analysis of the analytical performance for detecting **N-nitroso-moxifloxacin**, a nitrosamine drug substance-related impurity (NDSRI). As regulatory scrutiny on nitrosamine impurities in pharmaceuticals continues to intensify, sensitive and robust analytical methods are critical for ensuring drug safety and compliance. This document is intended for researchers, scientists, and drug development professionals, offering a summary of detection and quantification limits, detailed experimental protocols, and a comparison with other common nitrosamine impurities.

Performance Benchmark: N-nitroso-moxifloxacin

An LC-MS/MS (Liquid Chromatography with tandem mass spectrometry) method has demonstrated high sensitivity for the detection and quantification of **N-nitroso-moxifloxacin** in moxifloxacin tablets.^[1] The established limits are outlined below, providing a benchmark for analytical performance.

Analyte	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Method
N-nitroso-moxifloxacin	1 pg/mL	2.5 pg/mL	LC-MS/MS

Comparative Analysis: Other Nitrosamine Impurities

To provide context for the **N-nitroso-moxifloxacin** detection limits, the following table summarizes the LOD and LOQ values reported for other common nitrosamine impurities, such as N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA), using various analytical techniques. These values can vary based on the specific drug product matrix and the analytical method employed.

Analyte	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Method	Drug Product Context
NDMA	2 ng/mL	5 ng/mL	HPLC-MS/MS	General Pharmaceutical
NDEA	2 ng/mL	5 ng/mL	HPLC-MS/MS	General Pharmaceutical
NDMA	0.05 ppm	0.3 ppm	GC/MS	Valsartan
NDMA	0.011 ppm	0.033 ppm	LC-HRMS	General Pharmaceutical
NDMA	0.23 ppm (µg/g)	0.71 ppm (µg/g)	GCMS	Olmesartan medoxomil
NDEA	0.10 ppm (µg/g)	0.31 ppm (µg/g)	GCMS	Olmesartan medoxomil
NDMA	1.0 ng/mL	3.0 ng/mL	ESI-LC-MS/MS	Ranitidine

Experimental Protocol: LC-MS/MS Method for N-nitroso-moxifloxacin

The following is a detailed methodology for the quantification of **N-nitroso-moxifloxacin** in a 400 mg moxifloxacin tablet formulation.[1]

1. Instrumentation:

- Agilent 1290 Infinity II Liquid Chromatograph
- Agilent 6495D Triple Quadrupole LC/MS/MS

2. Reagents and Materials:

- **N-nitroso-moxifloxacin** analytical standard
- Moxifloxacin formulation tablets, placebo, and API
- Ammonium formate, formic acid, and ammonium fluoride (MS grade)
- Methanol and Water (MS grade)

3. Standard Preparation:

- A stock solution of 100 µg/mL **N-nitroso-moxifloxacin** was prepared by dissolving 5 mg of the analytical standard in a diluent and making it up to a final volume of 50 mL.
- A 1 ppm working standard solution was prepared by diluting 1 mL of the stock solution to 100 mL.
- A 12-point set of concentration linearity standards was prepared by serial dilution of the working standard solution.

4. Sample Preparation:

- An amount of powdered moxifloxacin tablet equivalent to the tablet's moxifloxacin content was placed in a 15 mL centrifuge tube.

- 10 mL of diluent was added.
- The tube was vortexed for 1 minute.
- The tube was then subjected to rotational shaking for 20 minutes.

5. Chromatographic Conditions:

- The method was developed to ensure good separation between **N-nitroso-moxifloxacin** and the moxifloxacin API.[\[1\]](#)

6. Mass Spectrometry Parameters:

- A highly sensitive and robust Multiple Reaction Monitoring (MRM) method was developed for quantification.[\[1\]](#)

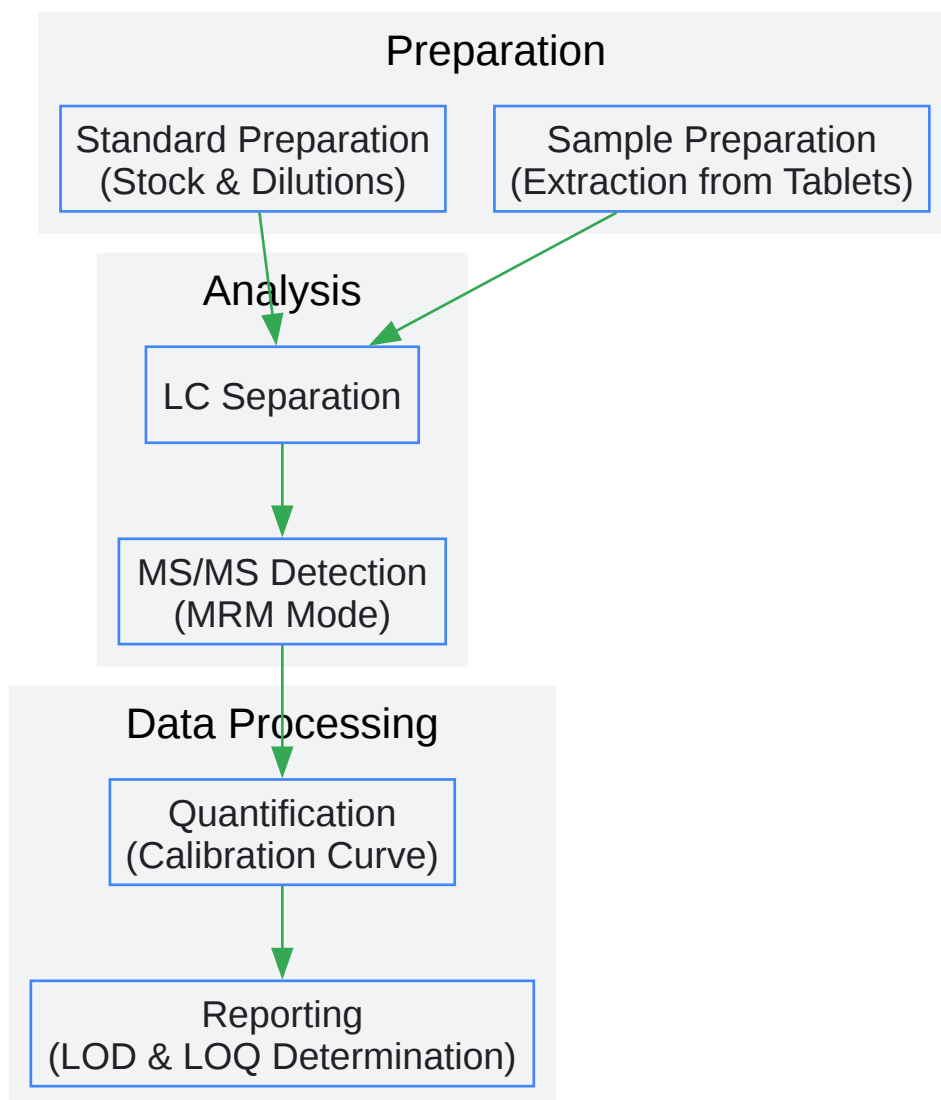
7. Method Validation:

- The method demonstrated a signal-to-noise ratio (S/N) of 232:1 at the LOQ level.[\[1\]](#)
- The average recovery in placebo was 86.33%.[\[1\]](#)
- Reproducibility at the LOQ level was confirmed with a percent relative standard deviation (%RSD) of approximately 4.7% for seven replicate injections.[\[1\]](#)
- The calibration curve was linear from 2.5 pg/mL to 10 ng/mL with a correlation coefficient (R^2) > 0.991.[\[1\]](#)

Experimental Workflow

The following diagram illustrates the key steps in the analytical workflow for the determination of **N-nitroso-moxifloxacin**.

Analytical Workflow for N-nitroso-moxifloxacin



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Caption: Workflow for **N-nitroso-moxifloxacin** Analysis.

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